

Safeguarding Your Research: A Comprehensive Guide to Handling N-Lauroylglycine

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Compound of Interest

Compound Name: N-Lauroylglycine

Cat. No.: B048683

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for the proper use and disposal of **N-Lauroylglycine**, ensuring a secure laboratory environment. Adherence to these procedures is critical for minimizing exposure and mitigating potential risks.

N-Lauroylglycine is known to cause skin and serious eye irritation.^[1] Therefore, implementing rigorous safety measures is non-negotiable. The following operational and disposal plans offer step-by-step guidance for handling this compound.

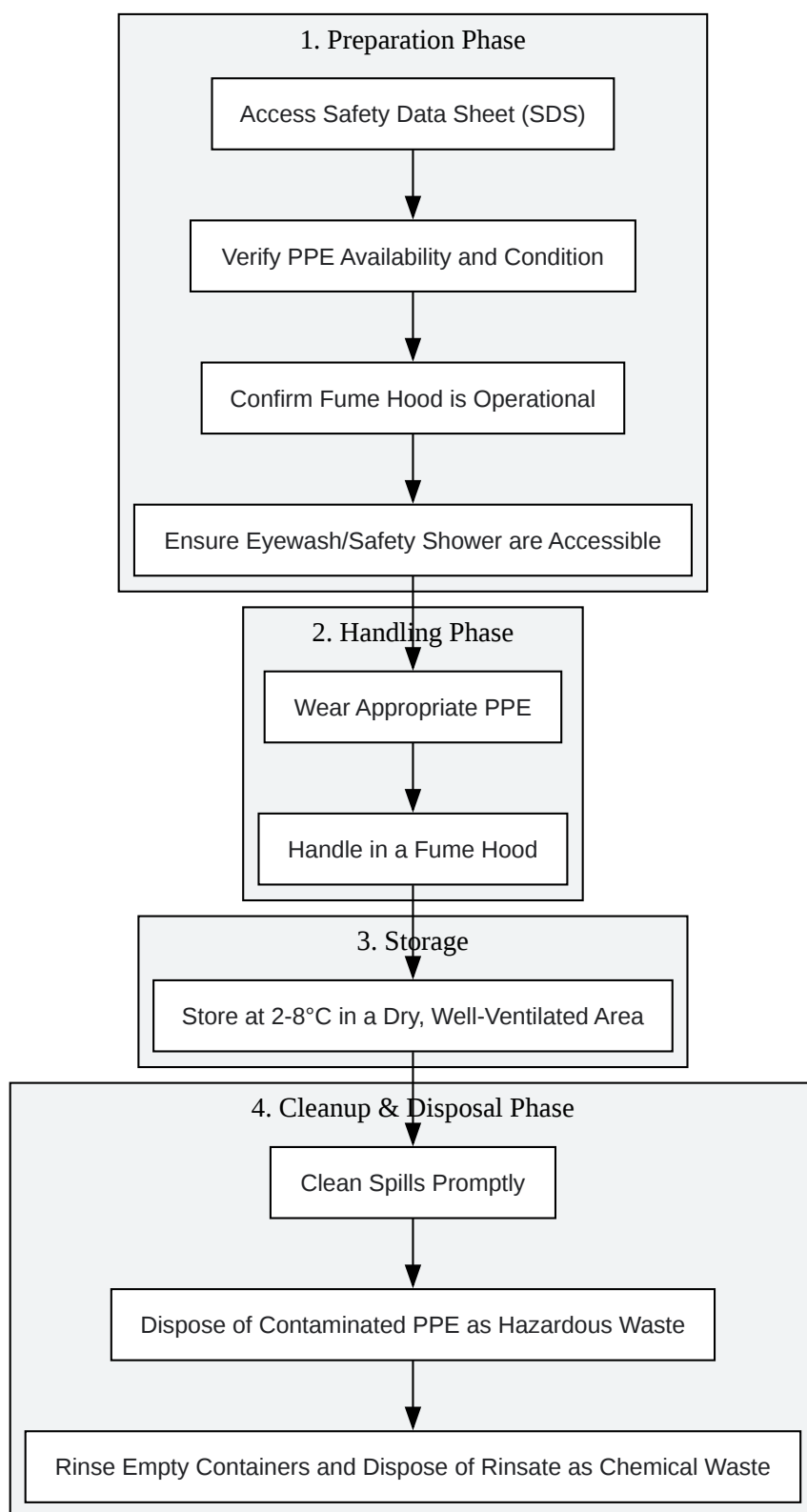
Personal Protective Equipment (PPE)

A comprehensive approach to personal safety is crucial when handling **N-Lauroylglycine**. The following table summarizes the recommended personal protective equipment to minimize exposure.

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles or Glasses	Must conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [2] [3]
Face Shield	Recommended when there is a potential for splashing. [2]	
Skin Protection	Gloves	Nitrile rubber gloves are a suitable option. Always inspect gloves before use and utilize the proper removal technique.
Lab Coat/Protective Clothing	Wear a lab coat or other protective clothing to prevent skin exposure.	
Respiratory Protection	Fume Hood	All handling of N-Lauroylglycine powder should be conducted in a well-ventilated area, preferably a chemical fume hood, to minimize dust inhalation.
Respirator	If a fume hood is not available or if dust levels are anticipated to be high, a NIOSH-approved respirator may be necessary.	

Operational Plan: Step-by-Step Handling Procedures

A strict operational plan is vital for the safe handling of **N-Lauroylglycine**. The following workflow outlines the key procedures from preparation to post-handling cleanup.



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References

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